

Solubility and Stability of 3-Vinylthiophene: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 3-Vinylthiophene

Cat. No.: B081652

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This technical guide provides a comprehensive overview of the known solubility and stability characteristics of **3-Vinylthiophene** (also known as 3-ethenylthiophene). Designed for researchers, scientists, and professionals in drug development and materials science, this document compiles available data, outlines detailed experimental protocols for in-house determination of these properties, and presents a logical workflow for a comprehensive assessment.

Introduction

3-Vinylthiophene is a heterocyclic aromatic compound of interest in the synthesis of novel polymers, organic semiconductors, and as a building block in pharmaceutical chemistry. A thorough understanding of its solubility in various solvents and its stability under different environmental conditions is critical for its effective use in reaction optimization, purification, formulation, and for ensuring the integrity and shelf-life of resulting products. This guide aims to provide a foundational understanding of these key physicochemical properties.

Physicochemical Properties of 3-Vinylthiophene

A summary of the key physical and chemical properties of **3-Vinylthiophene** is presented in Table 1.

Table 1: Physicochemical Properties of **3-Vinylthiophene**

Property	Value	Reference
CAS Number	13679-64-6	[1]
Molecular Formula	C ₆ H ₆ S	[1]
Molecular Weight	110.18 g/mol	[1]
Appearance	Colorless to pale yellow clear liquid (est.)	[2]
Boiling Point	151.00 to 152.00 °C @ 760.00 mm Hg (est.)	[2]
Flash Point	29.20 °C (85.00 °F) (est.)	[2]
Vapor Pressure	4.624 mmHg @ 25.00 °C (est.)	[2]
logP (o/w)	2.495 (est.)	[2]

Solubility Profile

Quantitative solubility data for **3-Vinylthiophene** in a wide range of common organic solvents is not extensively reported in peer-reviewed literature. The available data is summarized in Table 2. The octanol-water partition coefficient (logP) of approximately 2.5 suggests a preference for lipophilic environments over aqueous media.

Table 2: Solubility of **3-Vinylthiophene**

Solvent	Temperature (°C)	Solubility	Type	Reference
Water	25	521.5 mg/L	Estimated	[2]
Alcohol	Not Specified	Soluble	Qualitative	[2]

Given the limited publicly available data, it is highly recommended that researchers determine the solubility of **3-Vinylthiophene** in their specific solvent systems of interest. A general experimental protocol for this determination is provided in Section 5.1.

Stability Profile

Detailed stability studies on **3-Vinylthiophene** are not readily available. However, its chemical structure as a vinyl-substituted aromatic compound suggests potential for reactivity, particularly polymerization, which can be initiated by heat, light, or the presence of catalysts. One supplier recommends storing the compound under an inert atmosphere (nitrogen or argon) at 2-8°C, which implies that it may be sensitive to oxidation and/or may be thermally unstable at ambient temperatures.

Table 3: Stability and Storage Recommendations for **3-Vinylthiophene**

Condition	Recommendation/Observation	Implication
Storage Temperature	2-8°C	Potential for thermal degradation or polymerization at higher temperatures.
Atmosphere	Store under inert gas (Nitrogen or Argon)	Sensitivity to oxygen (oxidation).
Light	Keep in a dark place is recommended for similar compounds.	Potential for light-induced degradation or polymerization.
Reactivity	Vinyl group can undergo polymerization.	Avoid conditions that promote polymerization (e.g., high temperatures, radical initiators).

A general protocol for assessing the chemical stability of **3-Vinylthiophene** is provided in Section 5.2.

Recommended Experimental Protocols

The following sections detail generalized but robust methodologies for determining the solubility and stability of **3-Vinylthiophene** in a laboratory setting.

Protocol for Determining Thermodynamic Solubility

This protocol describes the isothermal shake-flask method, a common technique for determining the thermodynamic solubility of a compound in a given solvent.

Materials:

- **3-Vinylthiophene** (high purity)
- Selected solvents (analytical grade)
- Volumetric flasks
- Analytical balance (readable to ± 0.1 mg)
- Thermostatically controlled shaker or water bath
- Syringe filters (chemically compatible with the solvent, e.g., PTFE)
- Glass vials with screw caps
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or Gas Chromatography (GC) system.

Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of **3-Vinylthiophene** to a series of glass vials. The presence of undissolved solid is crucial to ensure that equilibrium is reached.
 - Add a known volume of the selected solvent to each vial.
 - Securely cap the vials.
- Equilibration:
 - Place the vials in a thermostatically controlled shaker set to the desired temperature (e.g., 25°C).

- Allow the mixtures to equilibrate for a sufficient period (typically 24-72 hours) to ensure that the dissolution process has reached a steady state. The time required may need to be determined empirically.
- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed at the set temperature for at least 2 hours to allow the excess solid to settle.
 - Carefully withdraw a sample from the supernatant using a pipette.
 - Immediately filter the sample using a syringe filter compatible with the solvent to remove any undissolved microparticles.
- Quantification:
 - Accurately dilute the filtered supernatant with the same solvent to a concentration that falls within the linear range of a pre-established calibration curve.
 - Analyze the diluted sample using a validated analytical method (e.g., HPLC or GC) to determine the concentration of **3-Vinylthiophene**.
- Data Analysis:
 - Calculate the solubility of **3-Vinylthiophene** in the solvent at the specified temperature, typically expressed in units such as mg/mL or mol/L.

Protocol for Assessing Chemical Stability

This protocol outlines a general approach for evaluating the stability of **3-Vinylthiophene** under various stress conditions.

Materials:

- **3-Vinylthiophene** (high purity)
- Stability chambers with controlled temperature and humidity

- Photostability chamber
- Glass vials with inert screw caps
- Analytical instrumentation for quantifying the parent compound and detecting degradation products (e.g., HPLC, LC-MS, GC-MS).

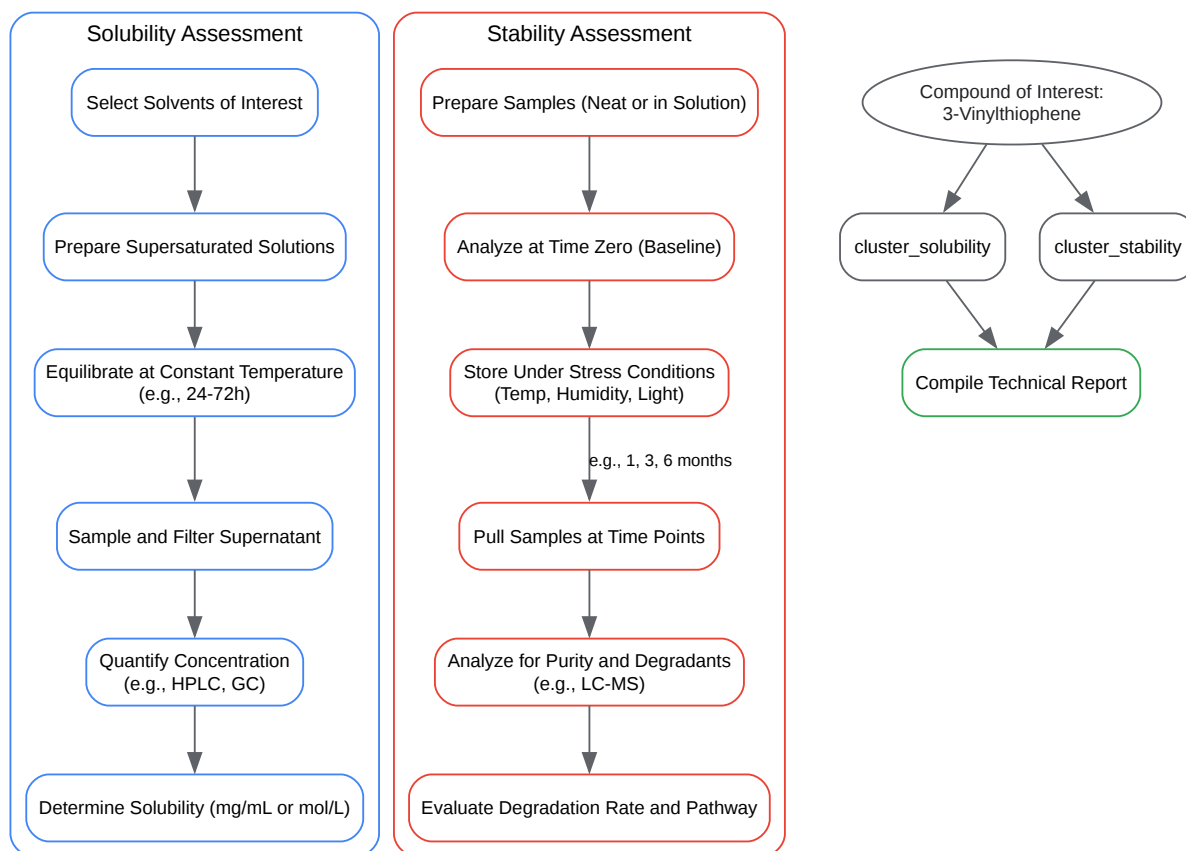
Procedure:

- Sample Preparation:
 - Prepare solutions of **3-Vinylthiophene** in a relevant solvent or prepare neat samples in sealed vials.
 - Prepare a sufficient number of samples for testing at each time point and condition.
- Initial Analysis (Time Zero):
 - Analyze a set of samples immediately after preparation to establish the initial concentration and purity of **3-Vinylthiophene**. This serves as the baseline.
- Stability Storage:
 - Place the remaining samples in stability chambers under various conditions. Recommended conditions to test include:
 - Accelerated Stability: 40°C / 75% Relative Humidity (RH)
 - Long-Term Storage: 25°C / 60% RH and 5°C
 - Photostability: Expose samples to a light source according to ICH Q1B guidelines. Include dark controls to differentiate between light-induced and thermal degradation.
- Time-Point Testing:
 - At predetermined time intervals (e.g., 0, 1, 3, 6 months for accelerated studies; 0, 3, 6, 9, 12, 18, 24 months for long-term studies), withdraw samples from each storage condition.

- Analysis:
 - Analyze the samples using a stability-indicating analytical method (typically HPLC with mass spectrometry detection). This method should be capable of separating **3-Vinylthiophene** from any potential degradation products.
 - Quantify the remaining amount of **3-Vinylthiophene**.
 - Identify and, if possible, quantify any significant degradation products.
- Data Evaluation:
 - Plot the concentration of **3-Vinylthiophene** as a function of time for each condition.
 - Determine the degradation rate and identify the primary degradation pathways.

Visualized Experimental Workflow

The following diagram illustrates a logical workflow for the comprehensive assessment of the solubility and stability of a chemical compound like **3-Vinylthiophene**.



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Caption: Workflow for solubility and stability assessment.

Conclusion

This technical guide consolidates the currently available information on the solubility and stability of **3-Vinylthiophene**. While quantitative data in the public domain is limited, the provided physical properties and qualitative observations offer a valuable starting point for researchers. The detailed experimental protocols and the logical workflow diagram are

intended to empower scientific and development teams to conduct thorough in-house evaluations, ensuring the successful application of this versatile chemical intermediate in their research and development endeavors.

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References

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